

# physical and chemical properties of 1,1,2,2-Tetrafluoroethane

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## Compound of Interest

Compound Name: 1,1,2,2-Tetrafluoroethane

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An In-Depth Technical Guide to the Physical and Chemical Properties of **1,1,2,2-Tetrafluoroethane** (HFC-134)

## Introduction

**1,1,2,2-Tetrafluoroethane**, also known as HFC-134 or R-134, is a hydrofluorocarbon with the chemical formula  $C_2H_2F_4$ . It is a structural isomer of the more common refrigerant, 1,1,1,2-Tetrafluoroethane (HFC-134a). This guide provides a comprehensive overview of the core physical and chemical properties of **1,1,2,2-Tetrafluoroethane**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various scientific and safety data sources to ensure accuracy and depth.

## Physical Properties

The physical characteristics of **1,1,2,2-Tetrafluoroethane** are summarized below. These properties are crucial for understanding its behavior under various conditions, essential for handling, storage, and application.

## General and Thermodynamic Properties

Property	Value	Source
IUPAC Name	1,1,2,2-tetrafluoroethane	<a href="#">[1]</a>
CAS Number	359-35-3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>2</sub> H <sub>2</sub> F <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	102.03 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless gas	<a href="#">[2]</a>
Melting Point	-89 °C	<a href="#">[2]</a>
Boiling Point	-19.9 °C	<a href="#">[2]</a>
Critical Temperature	110.25 °C	<a href="#">[2]</a>
Critical Pressure	3.77 MPa	<a href="#">[2]</a>
Critical Density	0.477 g/cm <sup>3</sup>	<a href="#">[2]</a>

## Solubility

The solubility of a substance is critical for its application in various formulations and processes.

Solvent	Solubility
Water	Low solubility, characteristic of many hydrofluorocarbons.
Organic Solvents	Generally soluble in many organic solvents. <a href="#">[3]</a>

## Chemical Properties

The chemical properties dictate the reactivity, stability, and compatibility of **1,1,2,2-Tetrafluoroethane** with other materials.

Property	Description
Reactivity	Chemically inert in many situations. It can react violently with strong reducing agents such as very active metals. <sup>[4]</sup> Oxidation can occur with strong oxidizing agents, especially under extreme temperatures. <sup>[4][5]</sup> It is incompatible with alkali metals and finely divided metals like aluminum and magnesium. <sup>[6]</sup>
Decomposition	On contact with hot surfaces or flames, it can decompose to form toxic and corrosive fumes, such as hydrogen fluoride and carbonyl fluoride. <sup>[7][8]</sup> Thermal decomposition may occur when exposed to flames or red-hot metal. <sup>[9]</sup>
Material Compatibility	Exposure can cause swelling, cracking, and hardening of certain rubber materials as the chemical can break down the molecular structure. <sup>[10][11]</sup> Fluoroelastomers (FKM, Viton®) are often recommended for sealing applications involving tetrafluoroethane. <sup>[11]</sup>

## Experimental Protocols

Detailed experimental protocols for determining the properties of **1,1,2,2-Tetrafluoroethane** are not fully available in the provided search results. However, the methodologies used for its isomer and related compounds can be described.

## Determination of Thermodynamic Properties

The thermodynamic properties of hydrofluorocarbons are typically determined through extensive experimental measurements of pressure, volume, and temperature (PVT). This data is then fitted to an equation of state to calculate properties like enthalpy, entropy, and heat capacity over a wide range of conditions.

- Methodology: The Modified Benedict-Webb-Rubin (MBWR) equation of state is a commonly used model for accurately representing the thermodynamic properties of refrigerants.<sup>[12][13]</sup>

[14] This equation is based on a large set of experimental data points gathered from various laboratory measurements.[12][14]

## Solubility Measurement

The solubility of gases like tetrafluoroethane in liquids can be measured using gravimetric techniques.

- Methodology: A gravimetric microbalance is used to measure the mass increase of a solvent when it absorbs the gas.[15] The experiment involves placing a known mass of a degassed liquid solvent in the microbalance and then introducing the gas at a specific pressure and temperature. The amount of gas dissolved is determined by the change in mass, from which solubility can be calculated.[16]

## Thermal Decomposition Analysis

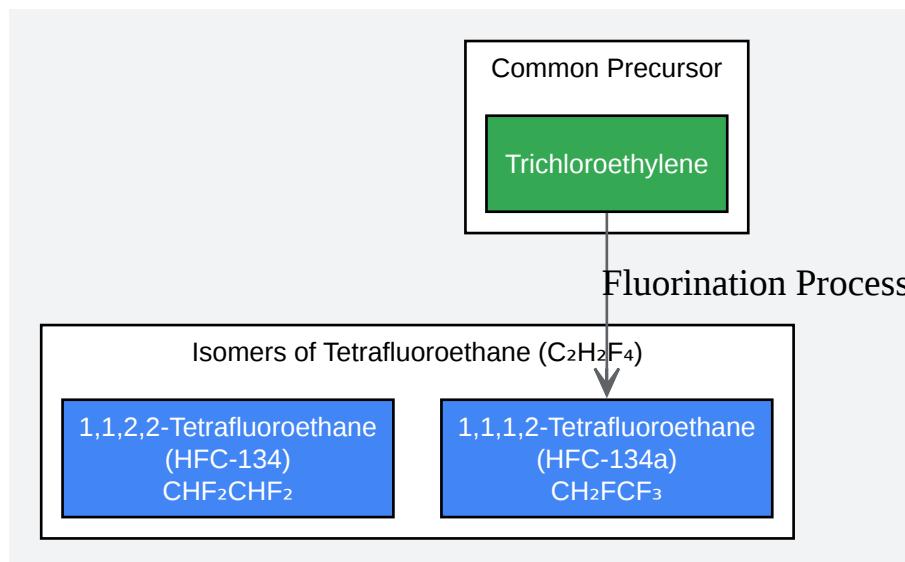
Shock tube studies are employed to investigate the decomposition kinetics of molecules at high temperatures.

- Methodology: The single-pulse shock tube (SPST) technique involves subjecting a sample of the gas to a very rapid increase in temperature and pressure via a shock wave.[17] The reaction occurs over a very short, well-defined period. The products are then rapidly cooled and analyzed, typically using gas chromatography, to determine the decomposition pathways and reaction rates.[17]

## Visualizations

### Isomeric Relationship Diagram

The following diagram illustrates the structural difference between **1,1,2,2-Tetrafluoroethane** and its more common isomer, 1,1,1,2-Tetrafluoroethane.

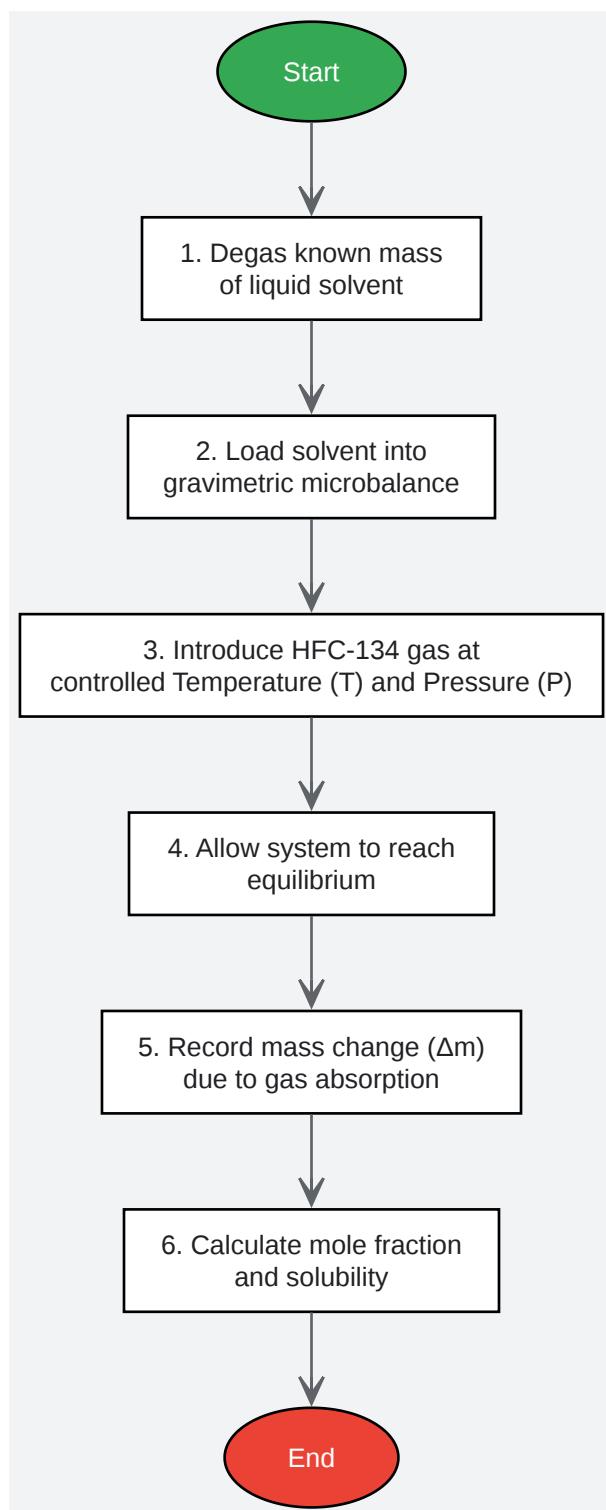


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Caption: Relationship between Tetrafluoroethane isomers and a common precursor.

## Experimental Workflow for Solubility Measurement

This diagram outlines a generalized workflow for determining the solubility of a gas in a liquid using a gravimetric method.



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Caption: Generalized workflow for gas solubility determination via gravimetric analysis.

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